

C.I. 67000 and its relation to Vat Red 10

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Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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An In-depth Technical Guide to C.I. 67000 (**Vat Red 10**) for Researchers and Drug Development Professionals

Introduction

C.I. 67000, commercially known as **Vat Red 10**, is a synthetic organic dye belonging to the anthraquinone class.^{[1][2]} Its robust chemical structure imparts excellent fastness properties, making it a staple in the textile industry for dyeing cellulosic fibers such as cotton.^{[2][3][4]} Beyond its traditional use, the anthraquinone core of **Vat Red 10** makes it a molecule of interest for researchers in materials science and drug development due to the diverse biological activities exhibited by this class of compounds. This guide provides a comprehensive overview of the technical details of C.I. 67000, including its synthesis, physicochemical properties, and relevant biological interactions, tailored for a scientific audience.

Identity and Nomenclature

C.I. 67000 and **Vat Red 10** are synonymous, with the former being its designation in the Colour Index International registry.

Identifier	Value
Chemical Name	2-(1-amino-9,10-dioxoanthracen-2-yl)anthra[2,3-d]oxazole-5,10-dione
Synonyms	Vat Red FBB, Cibanone Red 2B
Colour Index	C.I. 67000
CAS Number	2379-79-5
Molecular Formula	C ₂₉ H ₁₄ N ₂ O ₅
Molecular Weight	470.43 g/mol

Physicochemical Properties

Vat Red 10 is a deep red powder that is insoluble in water, ethanol, and acetone. It exhibits solubility in xylene and tetralin. The compound's color is pH-sensitive; it is yellow in an alkaline solution of sodium hydroxide and colorless in an acidic solution. In concentrated sulfuric acid, it appears red and transitions to green upon dilution.

Property	Value	Reference
Physical State	Deep red powder	
Water Solubility	Insoluble	
Organic Solvent Solubility	Soluble in xylene and tetralin; Insoluble in ethanol and acetone	
UV-Vis λ_{max}	530 nm	

Synthesis and Manufacturing

The synthesis of **Vat Red 10** is a multi-step process involving the condensation of 1-Nitro-2-anthraquinonecarbonyl chloride and 2-Amino-3-hydroxyanthracene-9,10-dione. This is followed by the formation of a thiazole ring and subsequent reduction of the nitro group.

General Manufacturing Process

While detailed, step-by-step laboratory protocols for the synthesis of **Vat Red 10** are not readily available in public literature, the general industrial manufacturing process can be outlined as follows:

- **Condensation:** 1-Nitro-2-anthraquinonecarbonyl chloride is reacted with 2-Amino-3-hydroxyanthracene-9,10-dione in a suitable solvent.
- **Cyclization:** The resulting intermediate undergoes a cyclization reaction to form the thiazole ring.
- **Reduction:** The nitro group on the anthraquinone moiety is reduced to an amino group.
- **Purification:** The crude product is purified to obtain the final **Vat Red 10** dye.

The synthesis of anthraquinone dyes often involves high-boiling point solvents and may require catalysts. Purification techniques such as crystallization and chromatography are typically employed to achieve the desired purity.

Logical Flow of Synthesis



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General synthesis pathway of **Vat Red 10**.

Analytical Characterization

Spectroscopic Analysis

- **UV-Visible Spectroscopy:** The UV-Vis spectrum of **Vat Red 10** shows a maximum absorbance (λ_{max}) at 530 nm. This property is utilized in colorimetric analysis and for monitoring decolorization processes.
- **NMR Spectroscopy:** While specific ^1H and ^{13}C NMR data for **Vat Red 10** are not widely published, the general spectral regions for anthraquinone derivatives are known. Aromatic protons typically resonate in the range of 7.0-9.0 ppm in ^1H NMR spectra. In ^{13}C NMR, the carbonyl carbons of the quinone structure are highly deshielded and appear around 180-190 ppm. The aromatic carbons resonate in the region of 110-150 ppm.

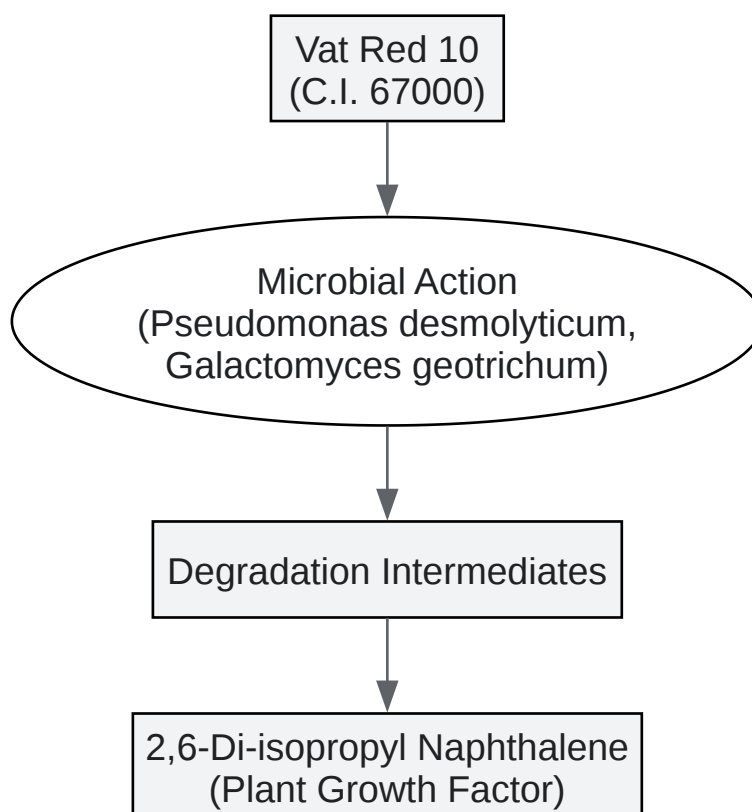
Biological Relevance and Potential Applications

Microbial Degradation

Research has shown that **Vat Red 10** can be decolorized and degraded by certain microorganisms, such as *Pseudomonas desmolyticum* and *Galactomyces geotrichum*. This process is of significant interest for the bioremediation of textile effluents. The degradation is an oxidative process that occurs at an alkaline pH of 9.

A proposed pathway for the microbial degradation of **Vat Red 10** involves the initial cleavage of the molecule, leading to the formation of smaller aromatic compounds. One of the identified end products of this degradation is 2,6-Di-isopropyl Naphthalene (2,6-DIPN), a compound known to function as a plant growth factor. This suggests a potential for converting a recalcitrant dye into a valuable agrochemical.

Proposed Microbial Degradation Pathway



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. Vat Red 10, Vat Red FBB [xcwydyes.com]
- 4. Textile Dyeing Chemicals C I Vat Red 10 Vat Red Fbb Good Water Diffusion [m.synthetic-dyes.com]
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